

Technical Support Center: ASN02563583 In Vivo Delivery

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Compound of Interest

Compound Name: ASN02563583

Cat. No.: B15610363

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This technical support center provides guidance for researchers, scientists, and drug development professionals on the effective in vivo delivery of **ASN02563583**, a modulator of the G protein-coupled receptor 17 (GPR17).

Frequently Asked Questions (FAQs)

1. What is **ASN02563583** and what is its mechanism of action?

ASN02563583 is a compound that modulates the activity of the GPR17 receptor.^{[1][2]} GPR17 is a G protein-coupled receptor involved in cellular responses to various stimuli and has been identified as a key player in neurological processes.^[1]

2. How can I prepare **ASN02563583** for in vivo administration?

Two primary protocols are recommended for the in vivo delivery of **ASN02563583**, both yielding a clear solution at a concentration of 5 mg/mL.^{[1][2]} The choice of vehicle may depend on the specific experimental design and animal model. Detailed protocols are provided in the "Experimental Protocols" section below.

3. What should I do if the compound precipitates during preparation?

If precipitation or phase separation occurs, gentle heating and/or sonication can be used to aid in the dissolution of **ASN02563583**.^[1] It is crucial to ensure the compound is fully dissolved before administration to ensure accurate dosing and avoid potential complications.

4. What are the recommended storage conditions for **ASN02563583**?

For long-term storage, **ASN02563583** powder should be stored at -20°C for up to 3 years or at 4°C for up to 2 years.^[1] Once in solvent, it should be stored at -80°C for up to 6 months or at -20°C for up to 1 month.^[1]

5. What is the solubility of **ASN02563583** in common solvents?

For in vitro studies, **ASN02563583** is soluble in DMSO at a concentration of 100 mg/mL (217.13 mM), though ultrasonic assistance may be required.^{[1][2]} For in vivo preparations, specific solvent systems are recommended to achieve the desired concentration. Please refer to the data presentation table below for a summary.

Data Presentation

Table 1: Solubility of **ASN02563583** in Different Solvent Systems

Application	Solvents	Concentration	Observation	Assistance Required
In Vitro	DMSO	100 mg/mL (217.13 mM)	Clear Solution	Ultrasonic
In Vivo	10% DMSO, 40% PEG300, 5% Tween-80, 45% Saline	5 mg/mL (10.86 mM)	Clear Solution	Ultrasonic
In Vivo	10% DMSO, 90% Corn Oil	5 mg/mL (10.86 mM)	Clear Solution	Ultrasonic

Experimental Protocols

Protocol 1: Aqueous-Based Vehicle

This protocol is suitable for applications where an aqueous-based vehicle is preferred.

Materials:

- **ASN02563583** powder
- DMSO (Dimethyl sulfoxide)
- PEG300 (Polyethylene glycol 300)
- Tween-80
- Saline (0.9% NaCl)

Procedure:

- Weigh the required amount of **ASN02563583**.
- Add 10% of the final volume as DMSO to the **ASN02563583** powder and vortex to dissolve.
- Sequentially add 40% PEG300, 5% Tween-80, and 45% saline to the solution.
- Vortex thoroughly after the addition of each solvent.
- If necessary, use an ultrasonic bath to ensure the solution is clear and the compound is fully dissolved. The final concentration will be 5 mg/mL.[\[1\]](#)

Protocol 2: Oil-Based Vehicle

This protocol is an alternative for studies requiring an oil-based vehicle.

Materials:

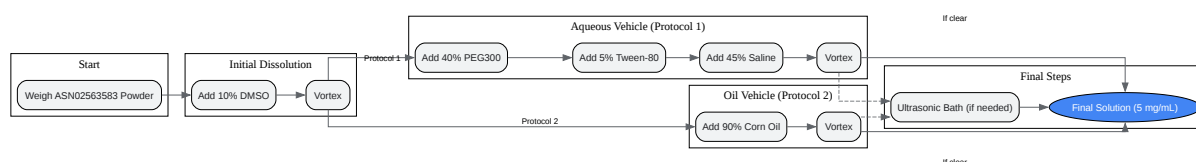
- **ASN02563583** powder
- DMSO (Dimethyl sulfoxide)
- Corn Oil

Procedure:

- Weigh the required amount of **ASN02563583**.

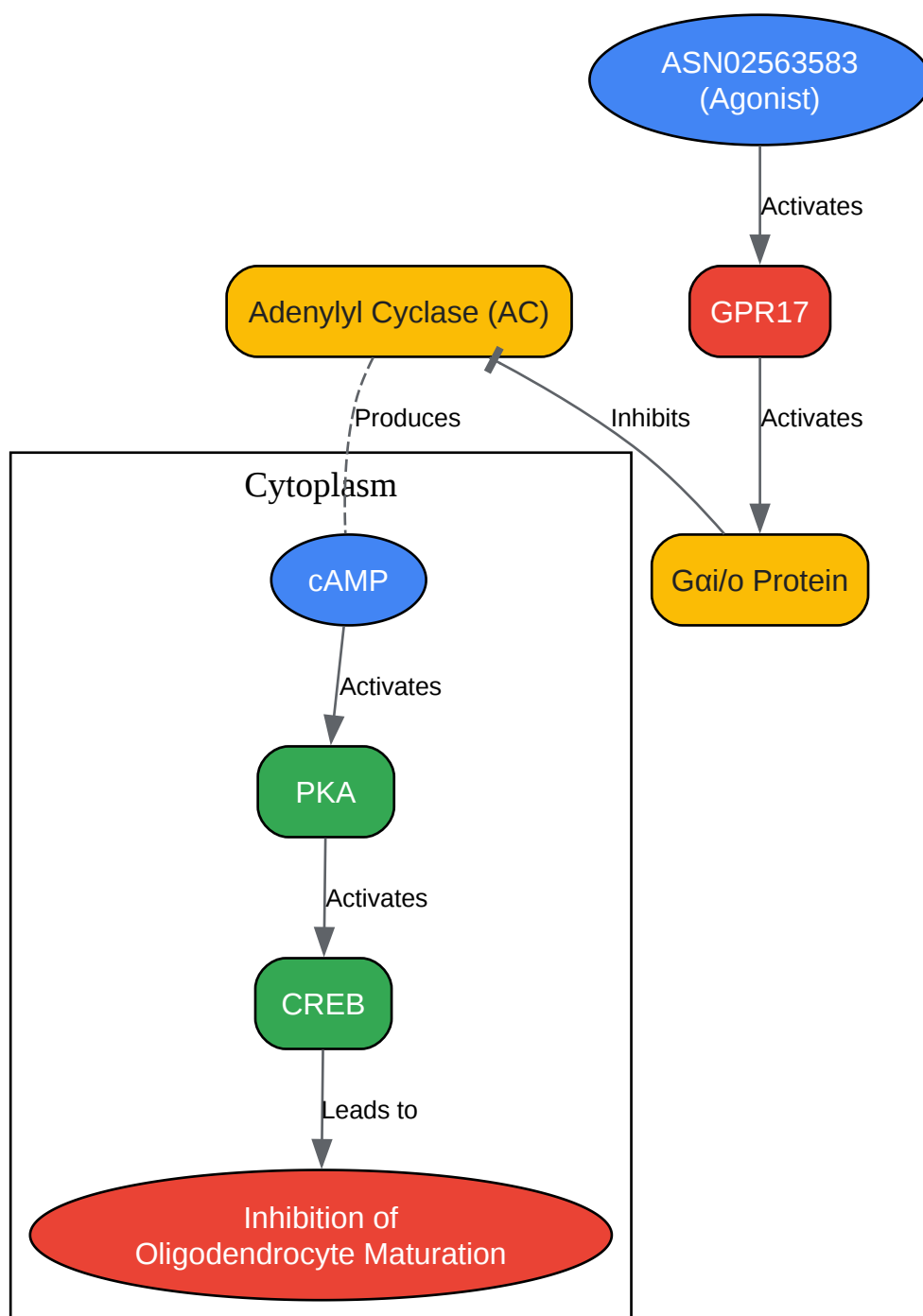
- Add 10% of the final volume as DMSO to the **ASN02563583** powder and vortex to dissolve.
- Add 90% corn oil to the solution.
- Vortex thoroughly.
- If necessary, use an ultrasonic bath to ensure the solution is clear and the compound is fully dissolved. The final concentration will be 5 mg/mL.^{[1][2]}

Visualizations



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Caption: Experimental workflow for preparing **ASN02563583** for in vivo use.



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Caption: GPR17 signaling pathway activated by **ASN02563583**.

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References

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- 2. Decoding Signaling and Function of the Orphan G Protein–Coupled Receptor GPR17 with a Small-Molecule Agonist - PMC [pmc.ncbi.nlm.nih.gov]
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